

Deisopropylatrazine chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deisopropylatrazine

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Deisopropylatrazine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Deisopropylatrazine (DIA) is a primary degradation product of the widely used herbicide atrazine. As a significant environmental metabolite, understanding its chemical structure, properties, and behavior is crucial for assessing its environmental impact and toxicological significance. This technical guide provides an in-depth overview of **deisopropylatrazine**, consolidating key data on its physicochemical properties, toxicological profile, environmental fate, and analytical methodologies.

Chemical Identity

Deisopropylatrazine is a chloro-s-triazine herbicide metabolite formed by the removal of one of the isopropyl groups from the parent atrazine molecule.

Identifier	Value
IUPAC Name	6-chloro-N2-ethyl-1,3,5-triazine-2,4-diamine[1]
CAS Number	1007-28-9[1]
PubChem CID	13878[1]
Chemical Formula	C5H8ClN5[1]
Canonical SMILES	CCNC1=NC(=NC(=N1)N)Cl[1]
Molecular Weight	173.60 g/mol [1]

Physicochemical Properties

This section summarizes the key physicochemical properties of **deisopropylatrazine**. These parameters are essential for predicting its environmental transport and fate.

Property	Value	Source
Melting Point	177-179 °C	[2]
Boiling Point	237.97 °C (rough estimate)	[2]
Water Solubility	980 mg/L at 20 °C	AERU
pKa	3.85 ± 0.10 (Predicted)	[2]
Vapor Pressure	1.56 x 10 ⁻⁶ mmHg at 25°C	ECHEMI
LogP (Octanol-Water Partition Coefficient)	1.1 (Predicted)	[1]

Toxicological Properties

The toxicological profile of **deisopropylatrazine** is important for assessing its risk to human health and the environment. The following table summarizes the available acute toxicity data.

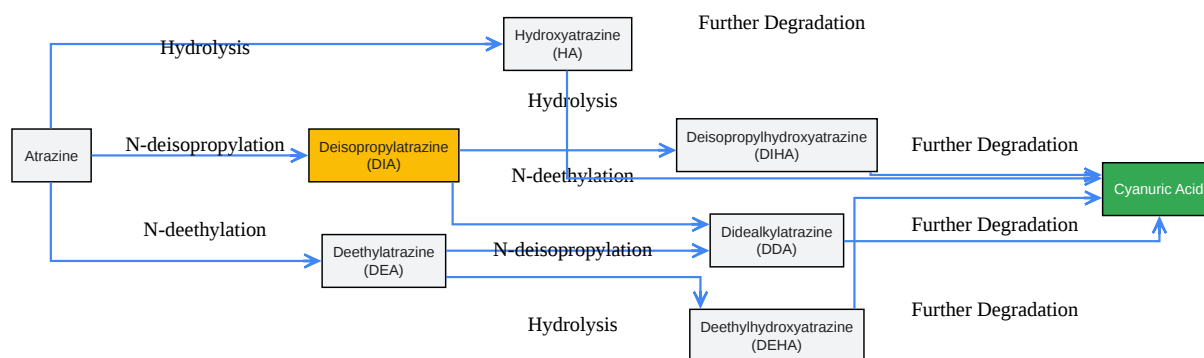
Test	Species	Route	Value	Source
LD50	Male Rat	Oral	2290 mg/kg	[3]
LD50	Female Rat	Oral	810 mg/kg	[3]

Environmental Fate and Metabolism

Deisopropylatrazine is a significant metabolite of atrazine in the environment. Its formation and subsequent degradation are key aspects of the environmental fate of atrazine.

Degradation Pathway

Atrazine undergoes degradation in the environment through various biotic and abiotic processes, primarily through N-dealkylation and hydroxylation. The removal of one of the isopropyl groups from atrazine leads to the formation of **deisopropylatrazine**. Further degradation can occur, leading to other metabolites.



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Figure 1: Atrazine Degradation Pathway.

Environmental Persistence

The persistence of **deisopropylatrazine** in the environment is influenced by factors such as soil type, moisture, and microbial activity. Its half-life in soil under unsaturated conditions has been reported to range from 32 to 173 days, increasing with depth.^[4] Under saturated soil conditions, it is less persistent, with a reported half-life of 58 days at a depth of 90-120 cm.^[4]

Analytical Methodologies

Accurate and sensitive analytical methods are essential for monitoring **deisopropylatrazine** in environmental samples. Several methods have been developed, primarily utilizing chromatographic techniques coupled with mass spectrometry.

Experimental Protocol: Solid-Phase Extraction and GC-MS Analysis of Deisopropylatrazine in Water

This section outlines a general experimental protocol for the determination of **deisopropylatrazine** in water samples, based on commonly employed techniques.

1. Sample Preparation: Solid-Phase Extraction (SPE)

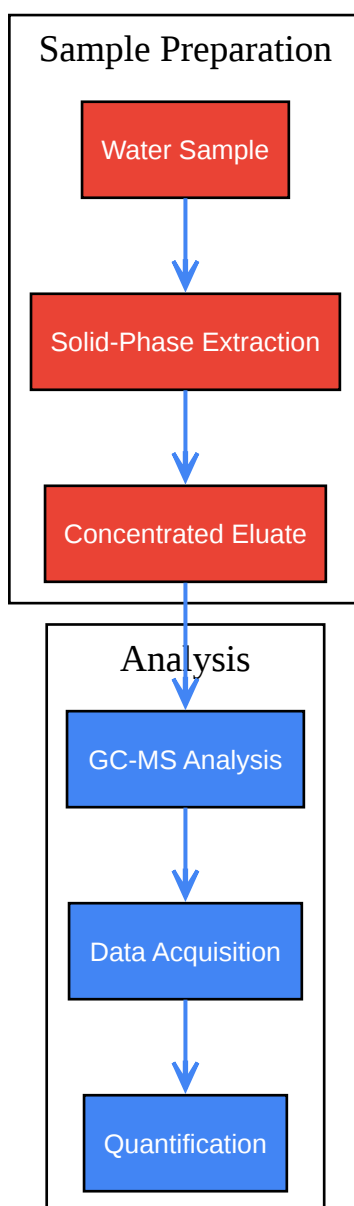
- Objective: To isolate and concentrate **deisopropylatrazine** and other triazine metabolites from a water sample.
- Materials:
 - Water sample (e.g., 500 mL)
 - SPE cartridges (e.g., C18 or graphitized carbon black)
 - Methanol (for conditioning)
 - Deionized water (for rinsing)
 - Eluting solvent (e.g., ethyl acetate or a mixture of dichloromethane and methanol)
 - Vacuum manifold
- Procedure:

- Condition the SPE cartridge by passing methanol followed by deionized water through it.
- Load the water sample onto the conditioned cartridge at a controlled flow rate.
- Wash the cartridge with deionized water to remove interfering substances.
- Dry the cartridge thoroughly under vacuum.
- Elute the retained analytes with a small volume of the eluting solvent.
- Concentrate the eluate to a final volume (e.g., 1 mL) under a gentle stream of nitrogen.

2. Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To separate, identify, and quantify **deisopropylatrazine** in the prepared extract.
- Instrumentation:
 - Gas chromatograph equipped with a capillary column (e.g., DB-5ms)
 - Mass spectrometer (e.g., single quadrupole or ion trap)
- Typical GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Temperature Program: Start at 60 °C, hold for 1 minute, ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- Typical MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Mode: Full scan (e.g., m/z 50-300) or Selected Ion Monitoring (SIM) for higher sensitivity. Characteristic ions for **deisopropylatrazine** would be monitored.
- Quantification:

- A calibration curve is generated using standards of known **deisopropylatrazine** concentrations.
- The concentration of **deisopropylatrazine** in the sample is determined by comparing its peak area to the calibration curve.



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Figure 2: Analytical Workflow for DIA.

Conclusion

This technical guide provides a consolidated resource for researchers and professionals working with **deisopropylatrazine**. The data presented on its chemical and physical properties, toxicological effects, and environmental behavior are essential for informed risk assessment and management. The outlined analytical methodologies offer a starting point for the development and validation of robust monitoring programs. As a prevalent environmental degradate of atrazine, continued research into the long-term effects and fate of **deisopropylatrazine** is warranted.

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- To cite this document: BenchChem. [Deisopropylatrazine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029266#deisopropylatrazine-chemical-structure-and-properties]

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